

A Comparative Guide to the Synthesis and Biological Evaluation of Sparfосic Acid Analogues

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Compound of Interest

Compound Name: **Sparfосic acid**

Cat. No.: **B1681977**

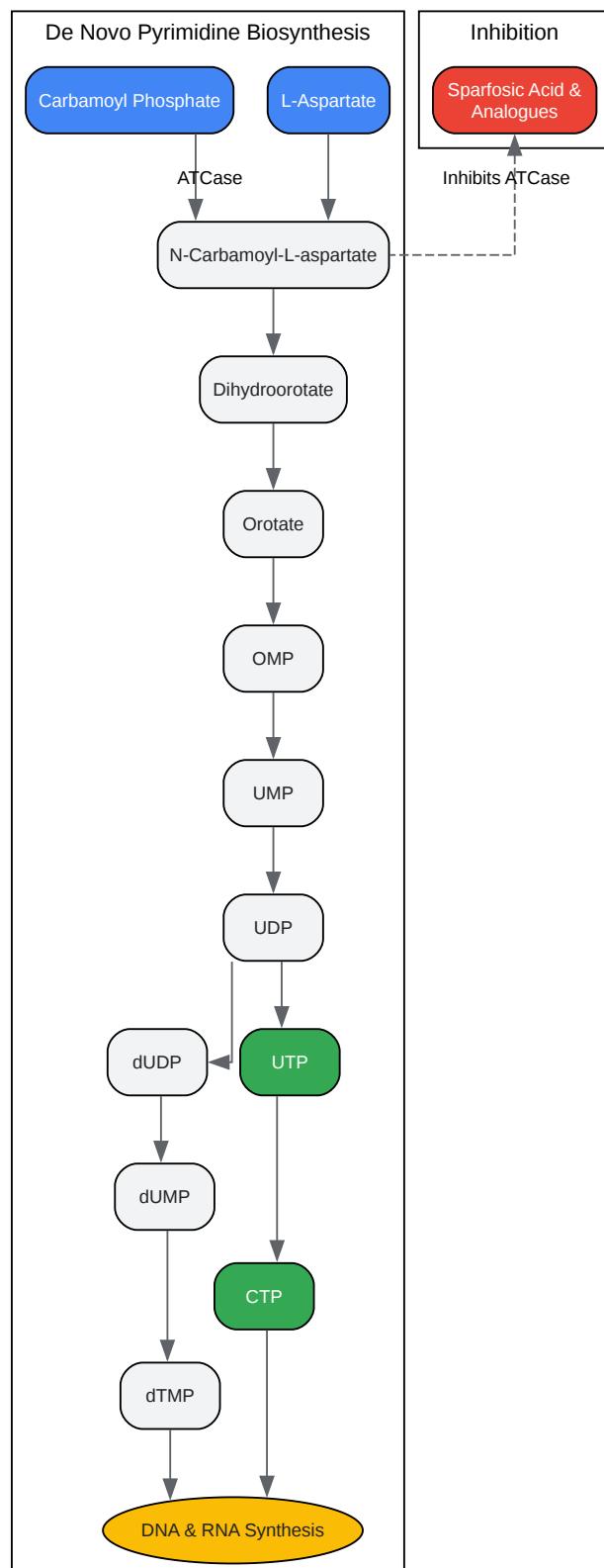
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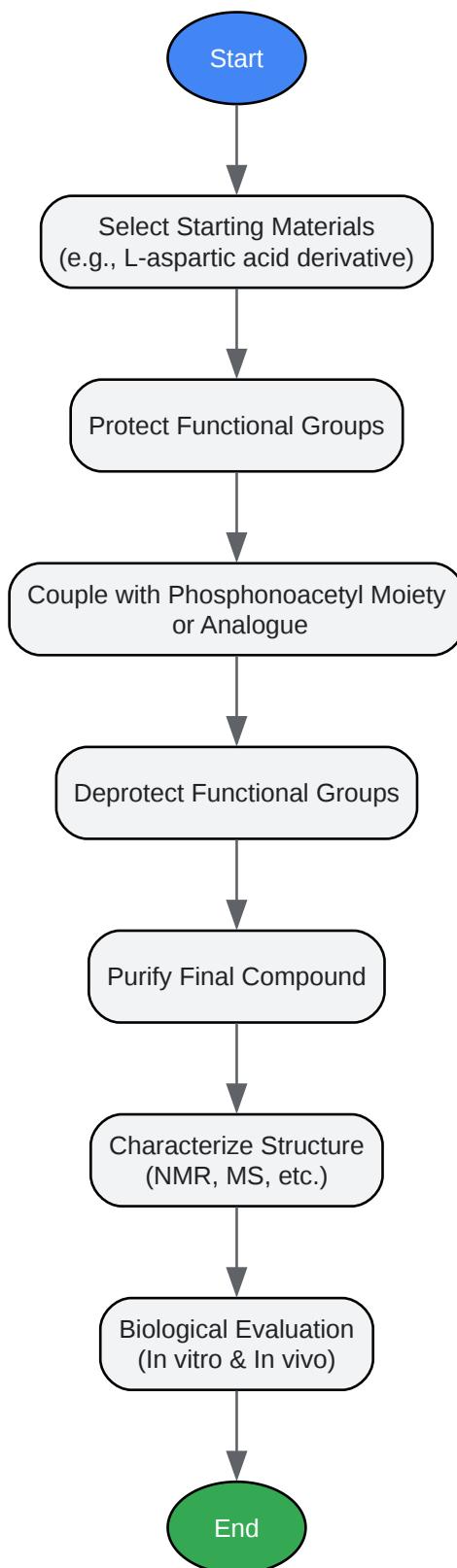
For Researchers, Scientists, and Drug Development Professionals

Sparfосic acid, also known as N-(phosphonoacetyl)-L-aspartic acid (PALA), is a potent inhibitor of the enzyme aspartate transcarbamoylase (ATCase).^{[1][2][3]} ATCase catalyzes a critical step in the de novo pyrimidine biosynthesis pathway, a vital process for DNA and RNA synthesis in rapidly proliferating cells, particularly cancer cells.^[1] This guide provides a comparative overview of the synthesis and biological evaluation of **Sparfосic acid** and its analogues, offering insights into their potential as anticancer agents.

Mechanism of Action: Targeting Pyrimidine Biosynthesis

Sparfосic acid acts as a transition-state analogue inhibitor of ATCase, mimicking the tetrahedral intermediate formed during the condensation of carbamoyl phosphate and L-aspartate.^{[3][4]} By binding to the active site of ATCase, **Sparfосic acid** and its active analogues block the synthesis of N-carbamoyl-L-aspartate, a key precursor for pyrimidine nucleotides.^[2] This disruption of pyrimidine metabolism leads to the inhibition of DNA and RNA synthesis, ultimately inducing cell cycle arrest and apoptosis in cancer cells.^[1]



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. N-phosphonacetyl-L-aspartic acid | C6H10NO8P | CID 39981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Antitumor activity of N-(phosphonacetyl)-L-aspartic acid, a transition-state inhibitor of aspartate transcarbamylase - PubMed [pubmed.ncbi.nlm.nih.gov]
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